

# S-p-Methylbenzyl-L-cysteine chemical structure and properties

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## Compound of Interest

Compound Name: **S-p-Methylbenzyl-L-cysteine**

Cat. No.: **B554655**

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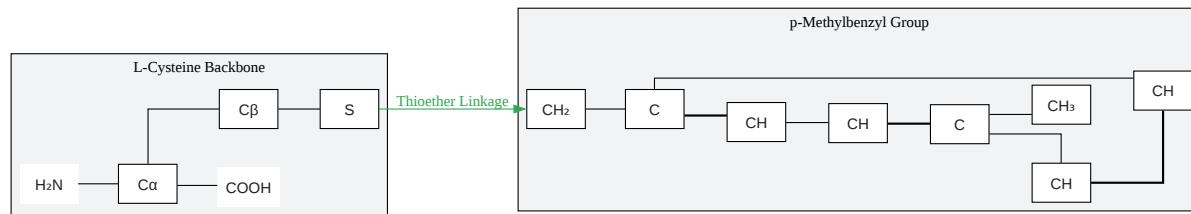
An In-depth Technical Guide to **S-p-Methylbenzyl-L-cysteine**

## Introduction

**S-p-Methylbenzyl-L-cysteine** is a derivative of the naturally occurring amino acid L-cysteine, characterized by the attachment of a p-methylbenzyl group to the sulfur atom.<sup>[1]</sup> This modification enhances its reactivity and solubility, making it a compound of significant interest in pharmaceutical research, biochemistry, and drug development.<sup>[2]</sup> Its potential applications are diverse, ranging from roles in cancer treatment and neuroprotection to antioxidant research and protein engineering.<sup>[2]</sup> This document provides a comprehensive overview of its chemical structure, properties, synthesis, and known biological activities, tailored for researchers and professionals in the life sciences.

## Chemical Structure and Properties

**S-p-Methylbenzyl-L-cysteine** is a chiral molecule with the L-configuration at the  $\alpha$ -carbon.<sup>[1]</sup> The presence of both hydrophilic amino acid functionalities and a lipophilic aromatic group gives it an amphiphilic character, influencing its solubility.<sup>[1]</sup> At physiological pH, it exists predominantly as a zwitterion.<sup>[1]</sup>



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**Figure 1:** Chemical structure of **S-p-Methylbenzyl-L-cysteine**.

## Physicochemical Properties

A summary of the key physicochemical properties of **S-p-Methylbenzyl-L-cysteine** is presented below.

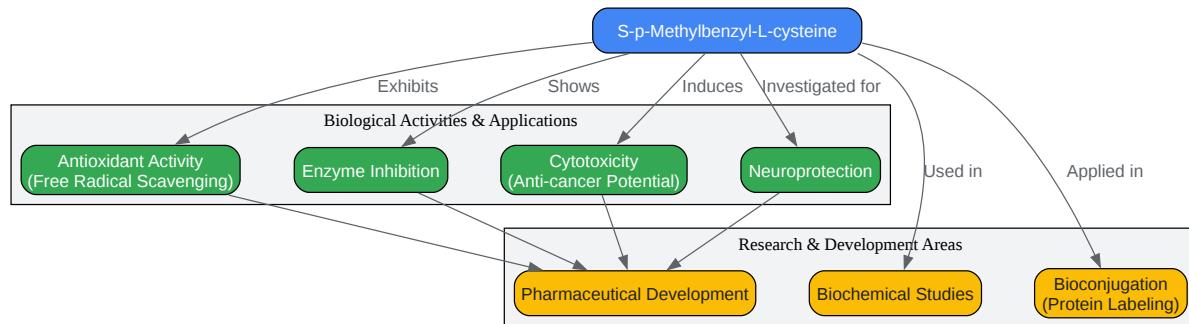
Property	Value	Reference(s)
IUPAC Name	(2R)-2-amino-3-[(4-methylphenyl)methylsulfanyl]propanoic acid	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	42294-52-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	225.31 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	>195°C (with decomposition)	<a href="#">[1]</a> <a href="#">[6]</a>
Boiling Point (Predicted)	392.9 ± 42.0 °C	<a href="#">[6]</a>
Density (Predicted)	1.223 ± 0.06 g/cm <sup>3</sup>	<a href="#">[6]</a>
pKa (Carboxylic Acid)	~2.1	<a href="#">[1]</a> <a href="#">[6]</a>
pKa (Amino Group)	~9.8	<a href="#">[1]</a>
Solubility	Slightly soluble in aqueous acid (when heated). <a href="#">[6]</a> Solubility is influenced by both polar (amino and carboxyl) and non-polar (aromatic) groups. <a href="#">[1]</a>	<a href="#">[1]</a> <a href="#">[6]</a>
Appearance	White solid	<a href="#">[6]</a>
Storage Temperature	2-8°C, sealed in dry conditions	<a href="#">[2]</a> <a href="#">[6]</a>

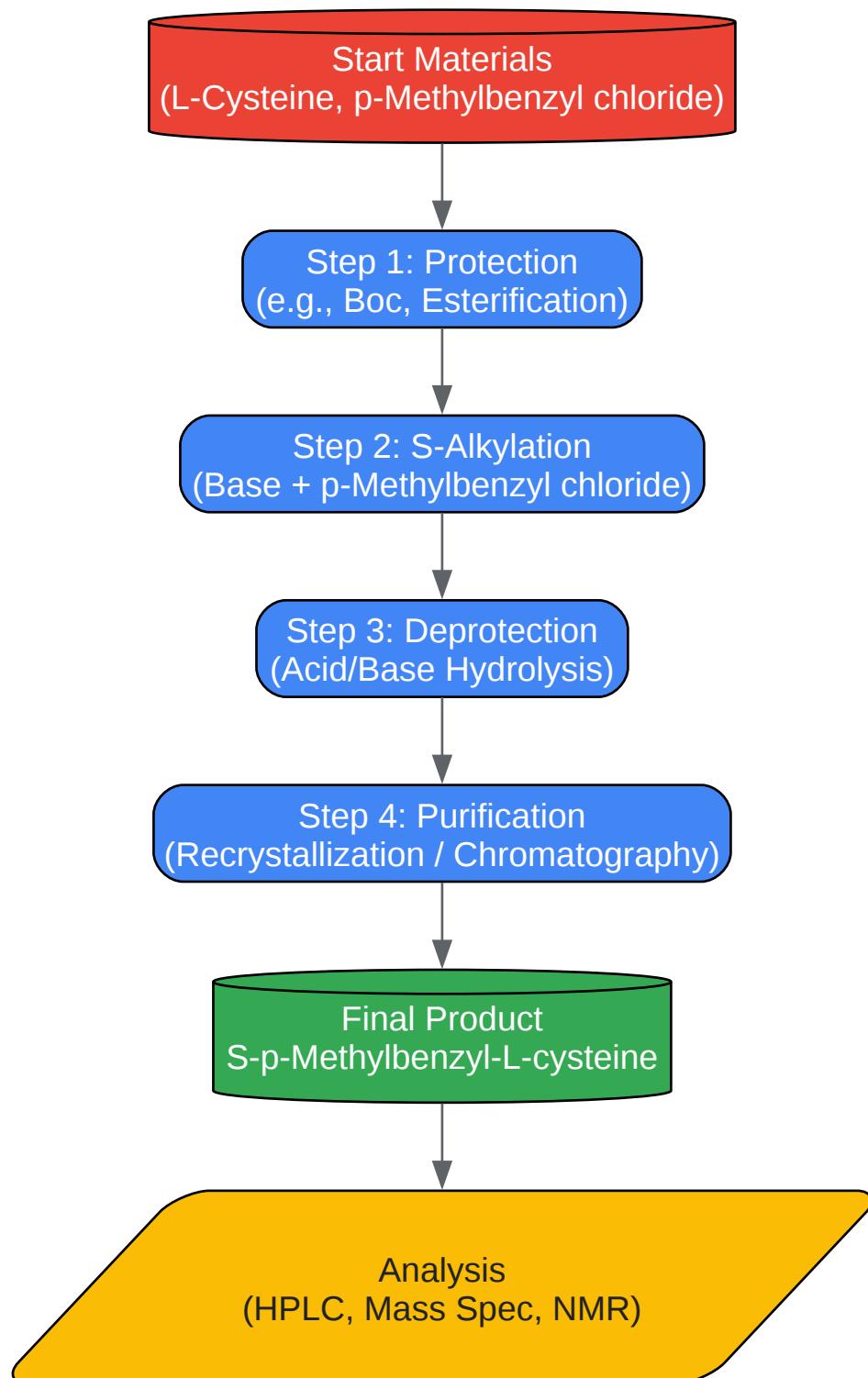
## Biological Activities and Potential Applications

**S-p-Methylbenzyl-L-cysteine** exhibits a range of biological activities that make it a candidate for therapeutic development and a tool for biochemical research.[\[1\]](#)[\[2\]](#) Its structure allows for interactions with various biomolecules, including the formation of disulfide bonds, which is crucial in protein structure and stability.[\[1\]](#)[\[2\]](#)

Key reported biological activities include:

- **Antioxidant Properties:** Like other cysteine derivatives, it may function as an antioxidant, scavenging free radicals and protecting cells from oxidative stress.[1][2] This suggests potential applications in preventing or treating diseases related to oxidative stress.[1][2]
- **Enzyme Inhibition:** The compound has been shown to inhibit certain enzymes, a property that could be leveraged in various therapeutic contexts.[1][2]
- **Cytotoxicity:** Research has indicated potential cytotoxic effects against specific cancer cell lines, highlighting its potential utility in oncology.[1]
- **Modulation of Cellular Pathways:** It has been explored for its ability to modulate cellular pathways, particularly in the contexts of cancer therapy and neuroprotection.[2]





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